

# Navigating the Safe Handling and Disposal of 1-Octanol-d17: A Technical Guide

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## Compound of Interest

Compound Name: 1-Octanol-d17

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This guide provides a comprehensive overview of the safe handling, storage, and disposal of **1-Octanol-d17** (CAS No. 153336-13-1), a deuterated form of 1-octanol. Adherence to these protocols is critical to ensure the safety of laboratory personnel and to minimize environmental impact. The information herein is compiled from various safety data sheets (SDS) and chemical safety resources.

## Core Safety and Handling Protocols

Proper handling of **1-Octanol-d17** is paramount to prevent accidental exposure and ensure a safe laboratory environment. This substance is a combustible liquid that can cause serious eye irritation and skin irritation.<sup>[1][2][3]</sup> It may also cause respiratory tract irritation.<sup>[1][4]</sup>

**Personal Protective Equipment (PPE):** When working with **1-Octanol-d17**, the following personal protective equipment should be worn:

- **Eye Protection:** Safety glasses with side shields or goggles are mandatory to prevent eye contact.<sup>[3][4]</sup>
- **Hand Protection:** Wear suitable protective gloves.<sup>[4]</sup>
- **Skin and Body Protection:** A lab coat or other protective clothing should be worn to prevent skin contact.<sup>[4]</sup> In case of skin contact, immediately wash the affected area with soap and

plenty of water.[4]

- Respiratory Protection: If working in a poorly ventilated area or if vapors are present, use a NIOSH/CEN approved respirator.[4]

#### Handling Procedures:

- Avoid contact with skin and eyes.[5][6]
- Avoid inhalation of vapor or mist.[5][6]
- Keep away from sources of ignition such as heat, sparks, and open flames.[4] No smoking should be permitted in the handling area.[4]
- Take measures to prevent the buildup of electrostatic charge.[5][6]
- Handle in accordance with good industrial hygiene and safety practices.[4][6] Wash hands before breaks and at the end of the workday.[4][6]

#### Storage:

- Keep the container tightly closed in a dry and well-ventilated place.[5]
- Store in a cool place.[4] For long-term storage, -80°C for up to 6 months or -20°C for up to 1 month is recommended.[7]

## Accidental Release and First Aid Measures

In the event of a spill or exposure, prompt and appropriate action is crucial.

#### Accidental Release:

- Ensure adequate ventilation.[4][6]
- Remove all sources of ignition.[6]
- Use personal protective equipment.[4][6]

- Contain the spillage and collect it with an electrically protected vacuum cleaner or by wet-brushing.[4][6] Place the collected material into a suitable, closed container for disposal.[6]
- Prevent the product from entering drains.[4][6]

#### First Aid:

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a physician.[4]
- After Skin Contact: Wash off with soap and plenty of water. Consult a physician if irritation persists.[4]
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3][4]
- After Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[4][6]

## Quantitative Data Summary

The following table summarizes key quantitative data for **1-Octanol-d17** and its non-deuterated form.

Property	Value	Source
Chemical Formula	CD <sub>3</sub> (CD <sub>2</sub> ) <sub>6</sub> CD <sub>2</sub> OH	[2]
CAS Number	153336-13-1	[1][2][5][8]
Molecular Weight	147.33 g/mol	[1][2]
Boiling Point	196 °C (lit.)	[2]
Melting Point	-15 °C (lit.)	[2]
Flash Point	81 °C (177.8 °F) - closed cup	[2][9]
Density	0.936 g/mL at 25 °C	[2]
Refractive Index	n <sub>20</sub> /D 1.426 (lit.)	[2]

## Experimental Protocols

While specific experimental protocols will vary based on the research application, the general handling and safety precautions outlined in this guide should be integrated into any standard operating procedure involving **1-Octanol-d17**.

## Disposal of 1-Octanol-d17

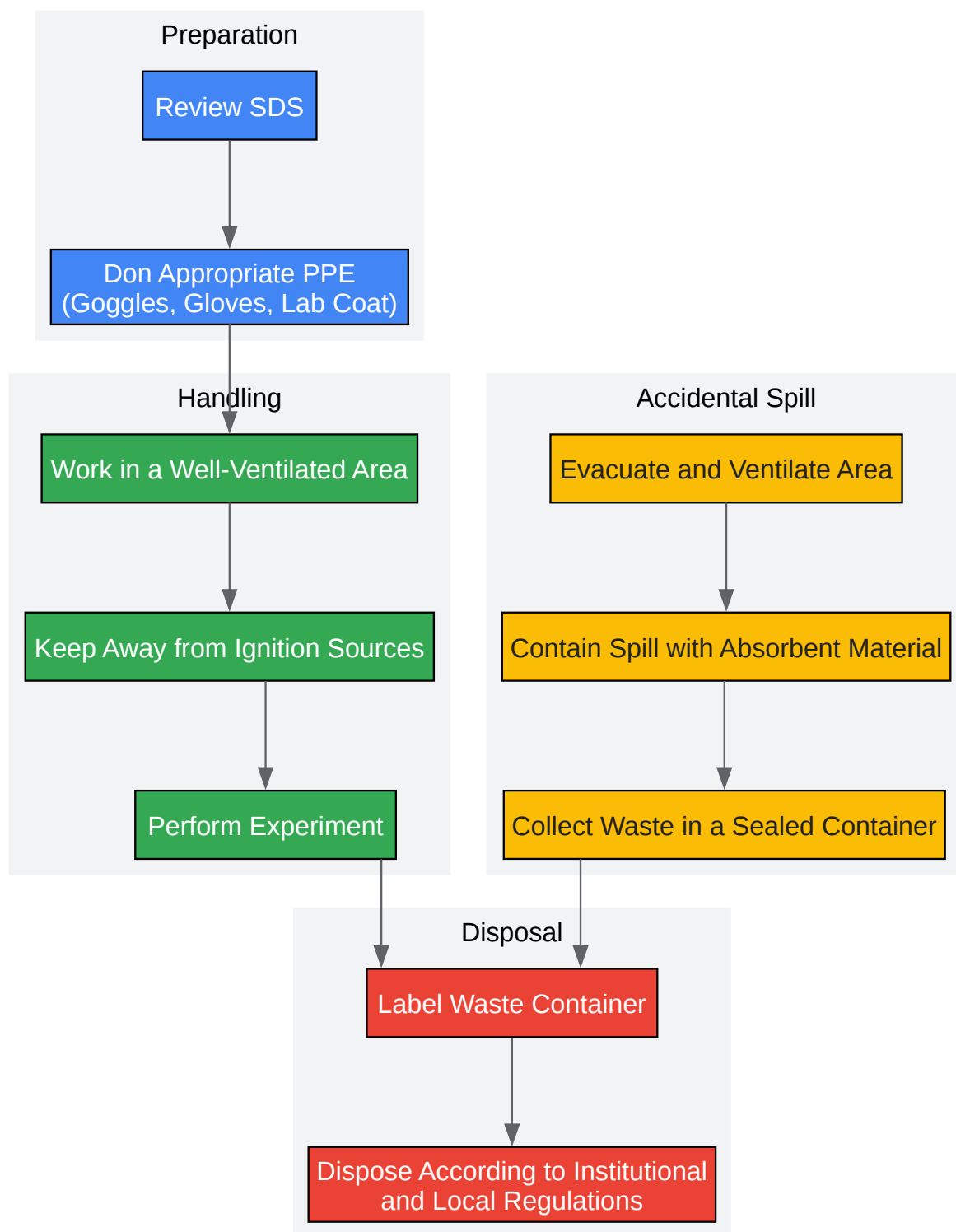
Proper disposal of **1-Octanol-d17** is essential to prevent environmental contamination.

- Waste materials must be disposed of in accordance with federal, state, and local environmental control regulations.[4]
- Do not dispose of with household garbage.[3]
- Do not allow the product to reach the sewage system or open water.[3]
- The recommended method of disposal is to burn the substance in a chemical incinerator equipped with an afterburner and scrubber.[4][6] However, national and/or local laws and regulations may preclude the use of this method.[4]
- Leave the chemical in its original container and do not mix it with other waste.

- Handle uncleaned containers in the same way as the product itself.

## Visualized Workflow for Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **1-Octanol-d17**.



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Caption: Workflow for Safe Handling and Disposal of **1-Octanol-d17**.

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